

An In-depth Technical Guide to Ethynamine and its Saturated Analogue, Ethylamine

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Compound of Interest

Compound Name: Ethynamine

Cat. No.: B15468757

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Introduction

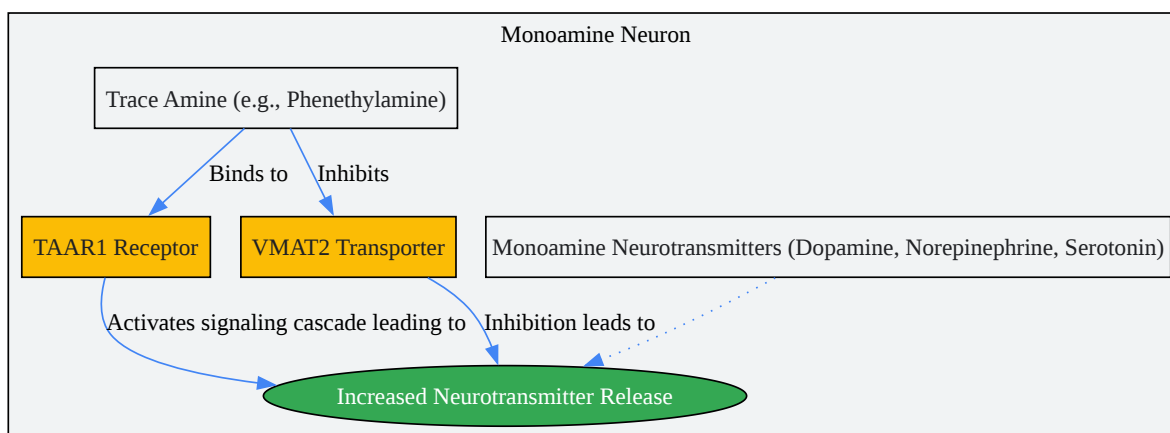
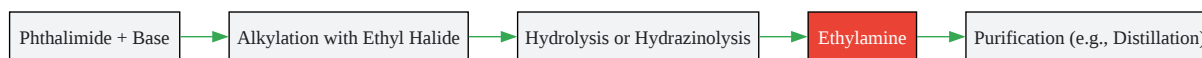
This technical guide provides a comprehensive overview of the chemical structure and properties of **ethynamine**. Due to the limited availability of experimental data for **ethynamine**, this guide also includes a detailed analysis of its saturated analogue, ethylamine (also known as ethanamine), a compound for which extensive research and data are available. This comparative approach is intended to provide a broader context for researchers, scientists, and drug development professionals.

Ethynamine: The Unsaturated Amine

Ethynamine is a simple organic compound containing a carbon-carbon triple bond and an amino group. Its high degree of unsaturation suggests significant reactivity, though it is a less commonly studied compound compared to its saturated counterpart.

Chemical Structure of Ethynamine

Below is a visualization of the chemical structure of **ethynamine**.



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